

# Spectroscopic data for 2-Bromo-3,6-dimethoxy pyridine

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## Compound of Interest

Compound Name: 2-Bromo-3,6-dimethoxy pyridine

CAS No.: 1211525-11-9

Cat. No.: B594837

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An In-Depth Technical Guide to the Spectroscopic Characterization of **2-Bromo-3,6-dimethoxy pyridine**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

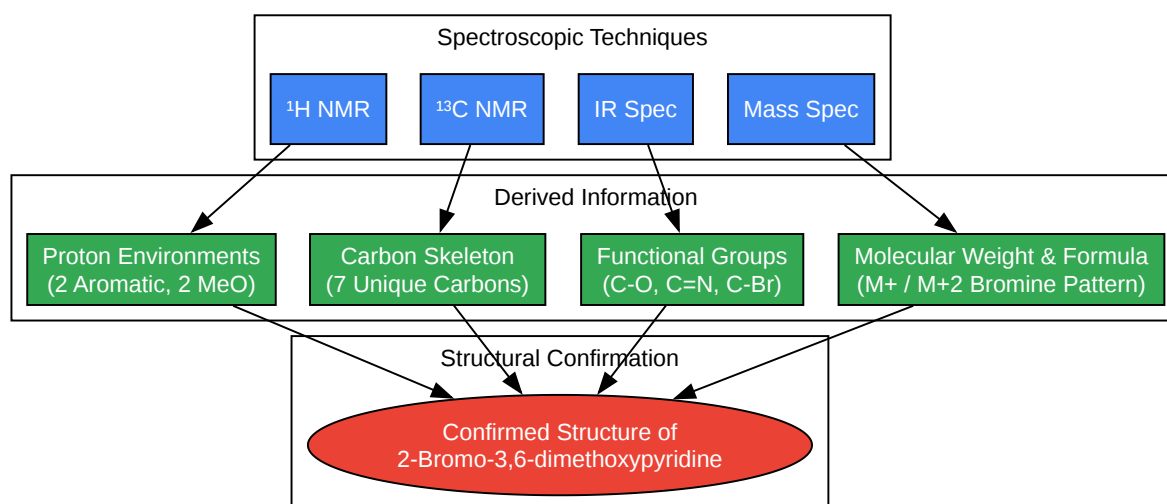
**2-Bromo-3,6-dimethoxy pyridine** (CAS No. 1211525-11-9) is a substituted pyridine derivative with potential applications in medicinal chemistry and materials science.[1] As with any novel compound intended for high-stakes applications like drug development, unambiguous structural confirmation is paramount. Spectroscopic analysis provides the foundational data for this confirmation, offering a detailed fingerprint of the molecule's electronic and vibrational states.

This guide, written from the perspective of a senior application scientist, moves beyond a simple recitation of data. It provides a predictive analysis of the expected spectroscopic signatures of **2-Bromo-3,6-dimethoxy pyridine**, grounded in the fundamental principles of nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS).

We will explore the causality behind expected spectral features, outline self-validating experimental protocols, and synthesize the data to build a cohesive structural portrait of the molecule.

## Molecular Structure and Predicted Spectroscopic Features

The structure of **2-Bromo-3,6-dimethoxypyridine** dictates its spectroscopic output. The molecule, with the chemical formula  $C_7H_8BrNO_2$ , has a molecular weight of approximately 218.05 g/mol. [1][2] Key structural features include an aromatic pyridine ring, a halogen substituent (Bromine), and two electron-donating methoxy groups. Each of these components will produce characteristic signals in the various spectra.



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## Sources

- [1. calpaclab.com](https://calpaclab.com) [[calpaclab.com](https://calpaclab.com)]
- [2. 52606-08-3|6-Bromo-2,3-dimethoxypyridine|BLD Pharm](https://52606-08-3|6-Bromo-2,3-dimethoxypyridine|BLD Pharm) [[bldpharm.com](https://bldpharm.com)]
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